

Pyridine-4-boronic acid chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyridine-4-boronic acid*

Cat. No.: *B027302*

[Get Quote](#)

Pyridine-4-boronic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and applications of **pyridine-4-boronic acid**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and organic synthesis.

Core Chemical Properties

Pyridine-4-boronic acid is a versatile organic compound that serves as a key building block in various chemical transformations, most notably in palladium-catalyzed cross-coupling reactions.^{[1][2][3]} It is a white to off-white or light orange granular powder.^[1] This compound is soluble in water and polar organic solvents.^[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ H ₆ BNO ₂	[4][5]
Molecular Weight	122.92 g/mol	[4][5]
Melting Point	>300 °C	[2][6]
pKa	7.59 ± 0.10 (Predicted)	[1]
Appearance	White to off-white/light orange crystalline solid/granular powder	[1]
Solubility	Soluble in water and polar organic solvents	[1]
Storage Temperature	0-6°C	[1]

Molecular Structure

The structure of **pyridine-4-boronic acid** features a pyridine ring substituted with a boronic acid group at the 4-position. This unique arrangement imparts its specific reactivity and utility in organic synthesis.

Figure 1: Chemical Structure of **Pyridine-4-boronic Acid**

Experimental Protocols

Synthesis of Pyridine-4-boronic Acid from 4-Bromopyridine

This protocol outlines a common laboratory-scale synthesis of **pyridine-4-boronic acid**.

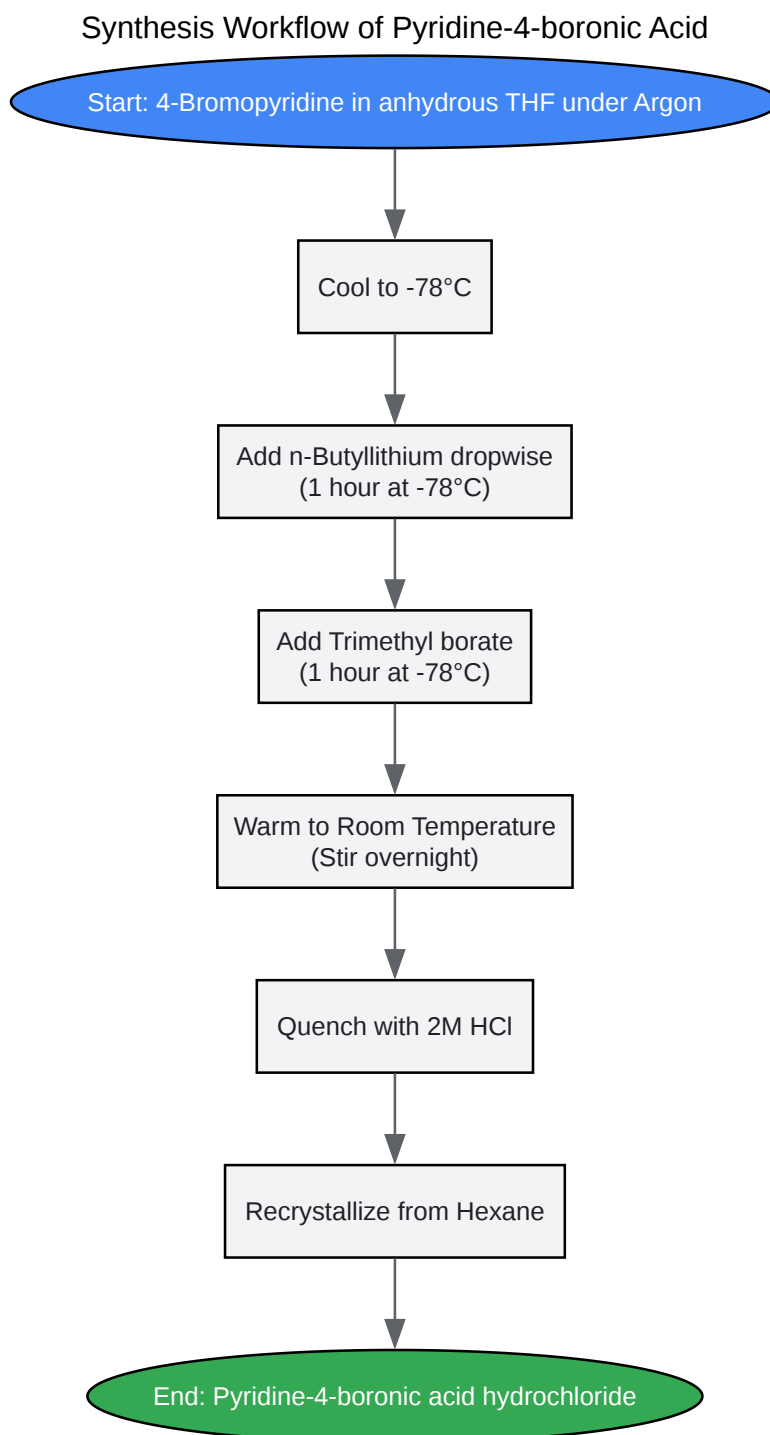
Materials:

- 4-Bromopyridine
- Anhydrous deoxytetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) solution (e.g., 2.2 M in hexanes)

- Trimethyl borate
- 2 M Hydrochloric acid (HCl)
- Hexane
- Argon gas supply
- Schlenk flask (200 mL)
- Low-temperature reactor or bath (capable of maintaining -78 °C)
- Standard glassware for reaction workup and purification

Procedure:[4]

- **Reaction Setup:** Under an argon atmosphere, place 4-bromopyridine (1.5 g, 10 mmol) into a 200 mL Schlenk flask. Add 40 mL of anhydrous deoxytetrahydrofuran.
- **Lithiation:** Cool the reaction mixture to -78 °C using a low-temperature bath. Slowly add 5 mL (11 mmol) of n-butyllithium solution dropwise. Maintain the reaction at this temperature for 1 hour.
- **Borylation:** To the same reaction mixture, add 4 mL of trimethyl borate and continue the reaction at -78 °C for another hour.
- **Warming and Quenching:** After the second hour, slowly warm the reaction mixture to room temperature and stir overnight. Quench the reaction by adding a 2 mol/L hydrochloric acid solution.
- **Purification:** Purify the product by recrystallization from hexane to yield **pyridine-4-boronic acid** hydrochloride.



[Click to download full resolution via product page](#)

Figure 2: Synthesis Workflow

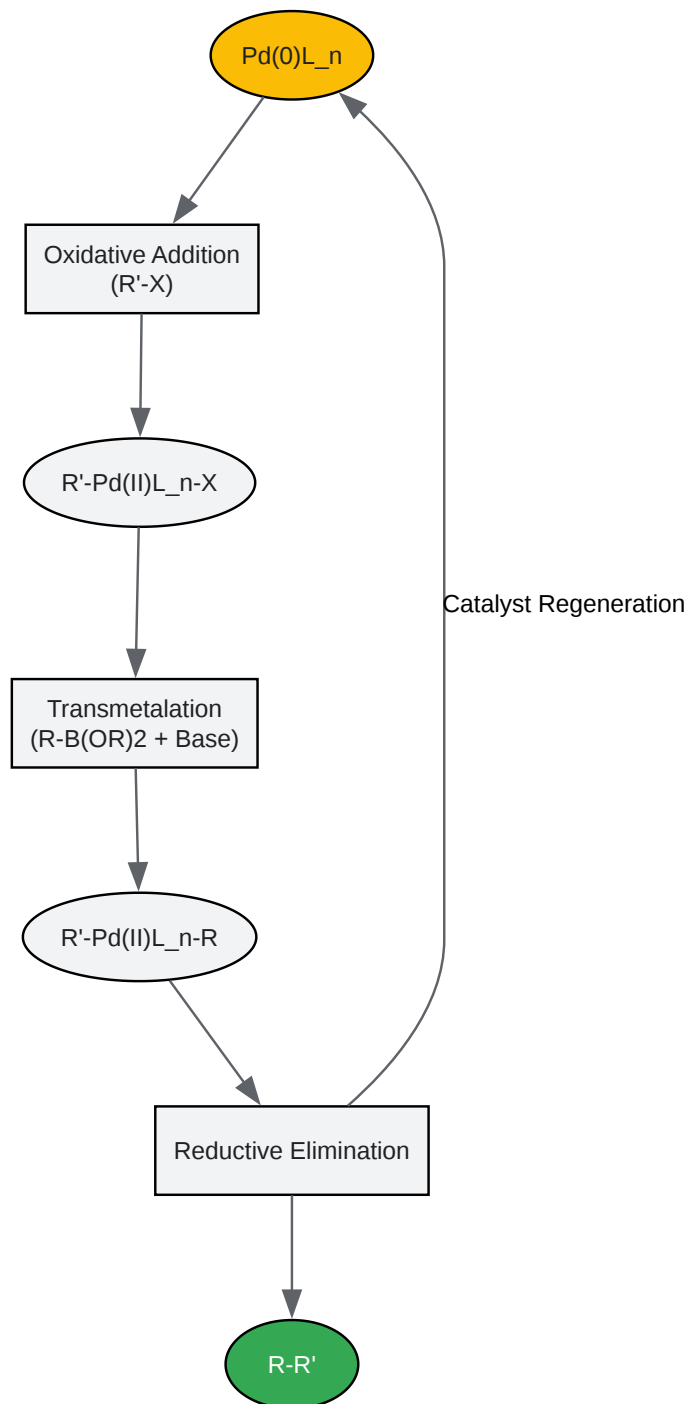
Applications in Organic Synthesis

Pyridine-4-boronic acid is a crucial reagent in organic synthesis, particularly in the formation of carbon-carbon bonds through the Suzuki-Miyaura coupling reaction.^{[1][2][3]} This reaction is widely used in the pharmaceutical and agrochemical industries for the synthesis of complex molecules, including biaryls and various heterocyclic compounds with significant biological activities.^{[1][7]}

The Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling involves the reaction of an organoboron compound (like **pyridine-4-boronic acid**) with an organohalide in the presence of a palladium catalyst and a base.

Generalized Suzuki-Miyaura Coupling Catalytic Cycle

[Click to download full resolution via product page](#)**Figure 3:** Suzuki-Miyaura Coupling Cycle

Safety and Handling

Pyridine-4-boronic acid is considered hazardous and should be handled with appropriate safety precautions. It may be harmful if swallowed and can cause skin and eye irritation.^{[5][8]} Inhalation may lead to respiratory irritation.^{[5][8]}

Precautionary Measures:^{[8][9]}

- Wash hands and any exposed skin thoroughly after handling.
- Wear protective gloves, clothing, eye, and face protection.
- Use only in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.

First-Aid Measures:^{[8][10]}

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation occurs.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- Ingestion: Rinse mouth. Call a poison center or doctor if you feel unwell.

Storage:^{[1][9]}

- Store in a well-ventilated place.
- Keep the container tightly closed.
- Store locked up.
- Recommended storage temperature is between 0-6°C.^[1]

In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]

Firefighters should wear self-contained breathing apparatus.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Pyridine-4-boronic acid | 1692-15-5 [chemicalbook.com]
- 3. What is Pyridine-4-boronic acid?_Chemicalbook [chemicalbook.com]
- 4. Pyridine-4-boronic acid synthesis - chemicalbook [chemicalbook.com]
- 5. (Pyridin-4-yl)boronic acid | C₅H₆BNO₂ | CID 2734379 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Pyridinylboronic acid 90 1692-15-5 [sigmaaldrich.com]
- 7. Page loading... [guidechem.com]
- 8. fishersci.com [fishersci.com]
- 9. Page loading... [wap.guidechem.com]
- 10. Pyridine-4-boronic acid - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Pyridine-4-boronic acid chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027302#pyridine-4-boronic-acid-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com